

Chemical Identity and Properties of Dibromsalan

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Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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The table below consolidates key identifying information and selected physical properties for **Dibromsalan**.

Property Category	Details
IUPAC Name	5-Bromo-N-(4-bromophenyl)-2-hydroxybenzamide [1] [2]
CAS Registry Number	87-12-7 [3] [2]
Molecular Formula	C ₁₃ H ₉ Br ₂ NO ₂ [3] [2]
Molecular Weight	371.02 g/mol [3] [2]
Physical Properties	Very sparingly soluble in water; sparingly soluble in ethanol; soluble in acetone and dimethylformamide [2].
Density	1.799 g/cm ³ (estimate) [2]
Boiling Point	387.8 °C at 760 mmHg (estimate) [3]
Flash Point	188.4 °C (estimate) [3]

Property Category	Details
Primary Uses	Broad-spectrum antimicrobial agent; used as a disinfectant and microbicide in products like soaps and plastics [2].

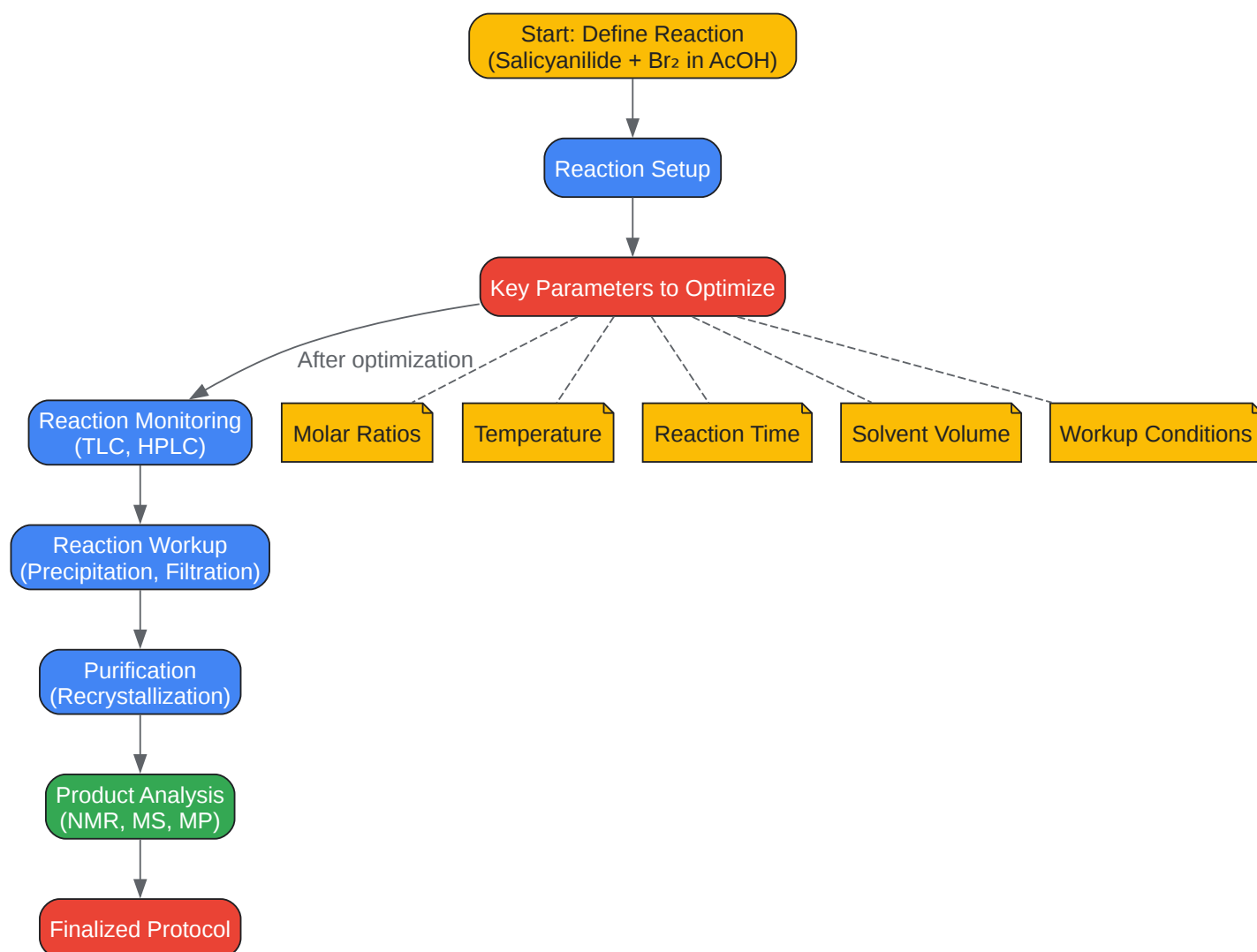
Current Limitations and Research Gaps

It is important to note the following limitations:

- **No Detailed Synthesis Protocol:** The searched literature confirms **Dibromsalan** is produced from **salicylanilide and bromine in acetic acid** [2], but a detailed, step-by-step experimental procedure is not provided.
- **Lack of Quantitative Data:** Parameters such as exact quantities, reaction temperature and time, workup, and purification methods are unavailable from these sources.

A Proposed Workflow for Protocol Development

To proceed with the synthesis, you would need to develop and optimize a full protocol. The diagram below outlines a logical workflow for this process, from initial setup to final analysis.



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The workflow above highlights that critical parameters like molar ratios and temperature need to be determined experimentally. Here are some methodological considerations to guide this process:

- **Reaction Basis:** The known reaction condition (salicylanilide + bromine in acetic acid) is a starting point [2]. Handling bromine requires strict safety precautions.
- **Bromination Methods:** While not specific to **Dibromsalan**, general methods for introducing bromine exist. For instance, **1,3-dibromo-5,5-dimethylhydantoin (DBDMH)** is a stable, solid brominating agent that can be used without a catalyst under mild conditions [4]. Alternatively, a system of **potassium bromide (KBr) with orthoperiodic acid** in a dichloromethane-water mixture can brominate various substrates at room temperature [4].
- **Purification Strategy:** Given **Dibromsalan's** low solubility in water, the crude product will likely precipitate and can be collected via filtration. Further purification can be achieved through **recrystallization** from a suitable solvent like ethanol or acetone [2].
- **Analysis and Confirmation:** The final product should be characterized by its melting point and analyzed by techniques such as **¹H NMR spectroscopy** and **mass spectrometry** to confirm its identity and purity [5].

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References

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